

Delcasertib in vivo rat model femoral vein administration

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Delcasertib

CAS No.: 949100-39-4

Cat. No.: S1793391

Get Quote

Chemical & Biological Characterization of Delcasertib

The table below summarizes the fundamental data for **Delcasertib**, which is crucial for planning in vivo experiments [1].

Property	Description
Synonyms	KAI-9803; BMS-875944
Biological Target	δ -protein kinase C (δ PKC) [1]
Relevant In Vivo Model	CrI:CD(SD) rats (6-week-old male) [1]
Reported Intravenous Dosage	1 mg/kg (for PK analysis) [1]
Molecular Weight	2880.28 g/mol [1]
CAS Number	949100-39-4 [1]
Formulation Note	The free form is prone to instability; the stable hydrochloride salt form is recommended [1]

In Vivo Protocol (Femoral Vein Administration)

While a full detailed protocol is not provided in the search results, the following information can be used as a foundational reference.

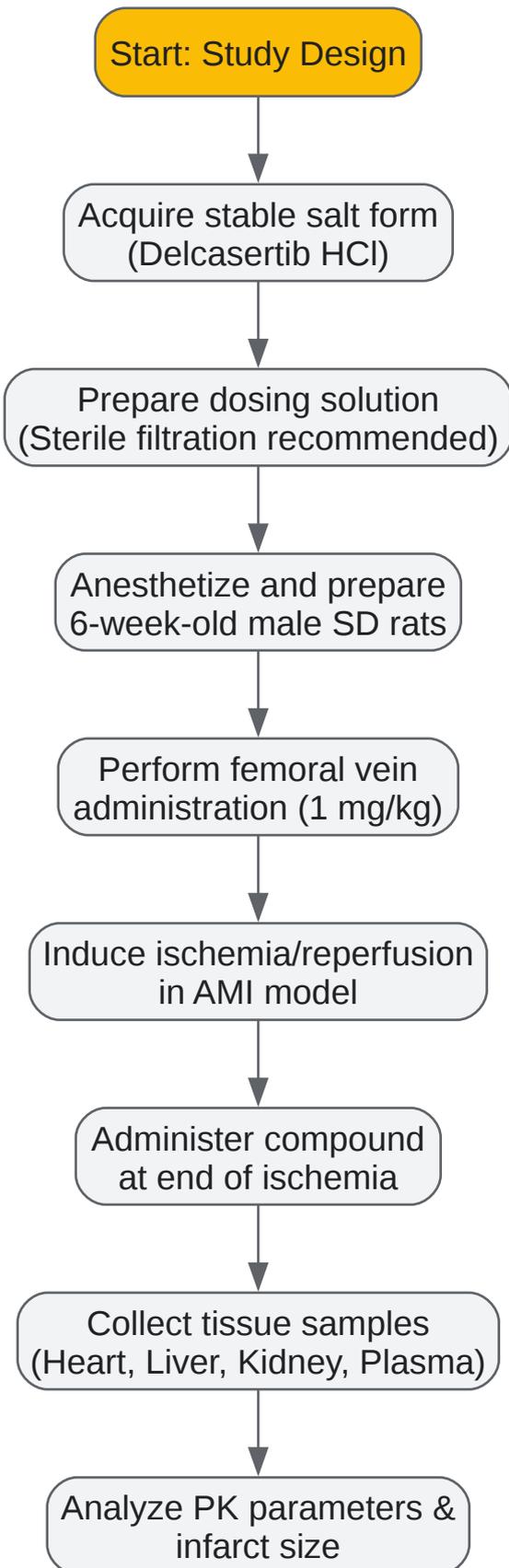
- **Animal Model:** The method has been used in **six-week-old male Crl:CD(SD) rats** [1].
- **Route of Administration:** **Femoral vein injection** [1].
- **Dosage:** A dose of **1 mg/kg** has been reported for pharmacokinetic analysis [1].
- **Key Findings:** Studies indicate that administration at the end of an ischemic event reduced cardiac damage caused by ischemia-reperfusion in a rat model of acute myocardial infarction. The distribution to tissues like the liver, kidney, and heart is facilitated by its reversible conjugation to a cell-penetrating peptide (TAT47-57) [1].

Important Experimental Considerations

- **Compound Instability:** Please note that the free form of **delcasertib** is prone to instability. It is advisable to use the stable salt form (e.g., **Delcasertib** hydrochloride), which retains the same biological activity [1].
- **Clinical Context:** Despite promising pre-clinical results in animal models, a large clinical trial (PROTECTION AMI) concluded that intravenous **delcasertib** during angioplasty for heart attack patients did not reduce biomarkers of myocardial injury compared to placebo [2]. This is a critical point for framing the translational relevance of future research.

Suggested Protocol Outline and Workflow

The following diagram outlines a logical workflow for establishing an in vivo efficacy study based on the gathered information.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Delcasertib (KAI-9803) | δ PKC Inhibitor | MedChemExpress [[medchemexpress.com](https://www.medchemexpress.com)]
2. Inhibition of delta-protein kinase C by delcasertib as an ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Delcasertib in vivo rat model femoral vein administration].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1793391#delcasertib-in-vivo-rat-model-femoral-vein-administration>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com